

In-Depth Technical Guide to Lysopine: Molecular Properties and Experimental Analysis

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Compound of Interest

Compound Name: *Lysopine*

Cat. No.: B1675799

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This technical guide provides a comprehensive overview of the molecular characteristics of **lysopine**, a key opine involved in the interaction between *Agrobacterium tumefaciens* and host plants. The document details its chemical formula and molecular weight, outlines its biosynthetic pathway, and presents generalized experimental protocols for its extraction and analysis.

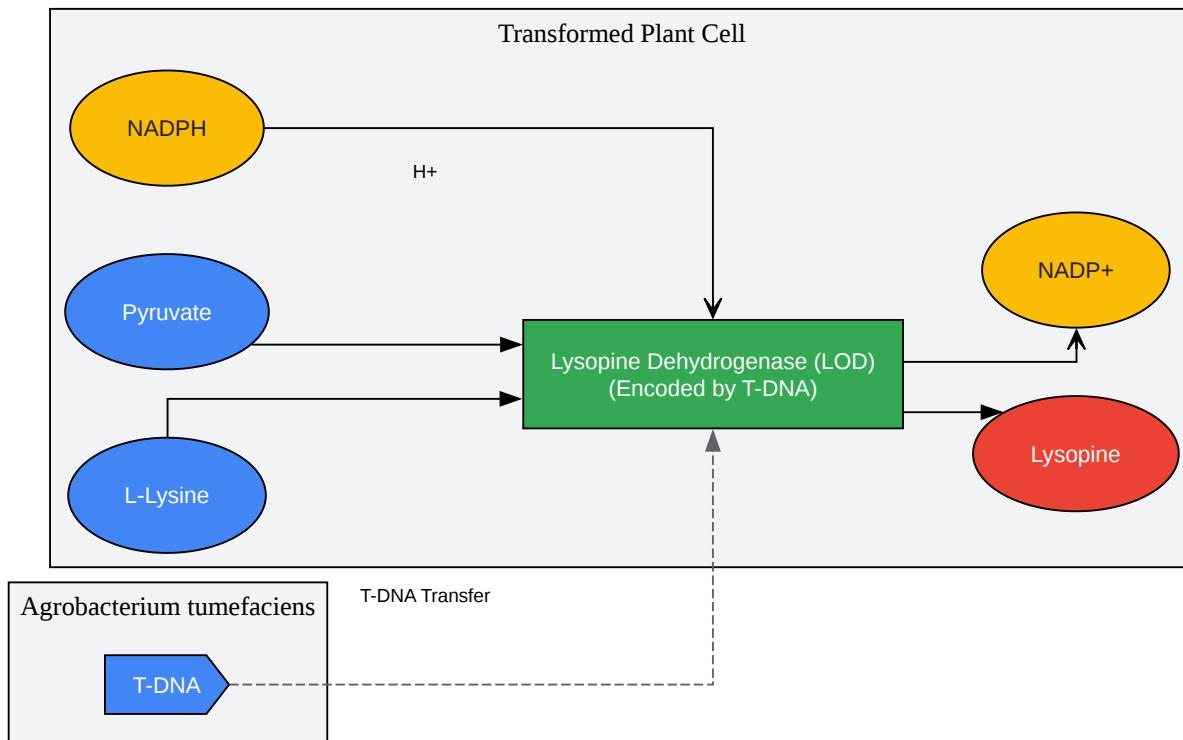
Core Molecular Data

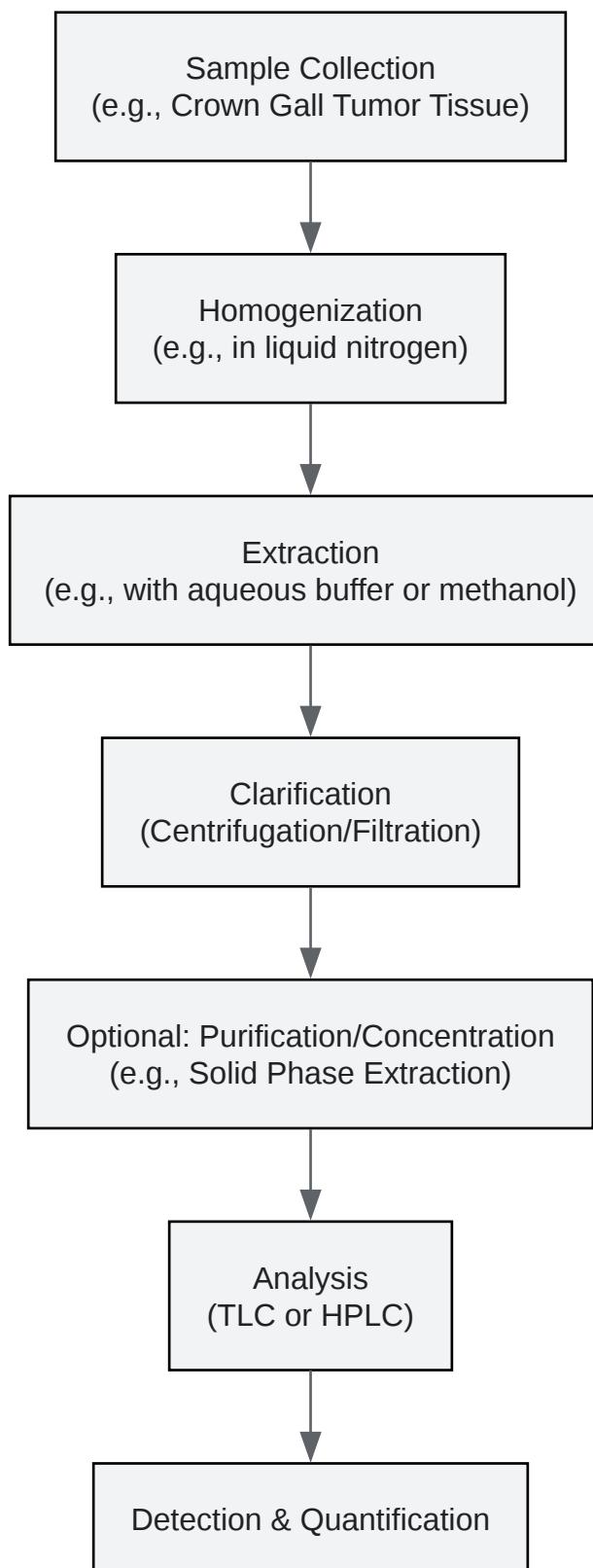
The fundamental molecular properties of **lysopine** are summarized below. This data is essential for a range of applications, from mass spectrometry analysis to the preparation of standardized solutions.

| Property | Value | Source(s) |
|-------------------|--|---|
| Molecular Formula | C ₉ H ₁₈ N ₂ O ₄ | [1] [2] [3] [4] |
| Molecular Weight | 218.25 g/mol | [1] [2] [4] |
| Exact Mass | 218.1267 u | [1] |
| IUPAC Name | (2S)-2-[(1R)-1-carboxyethylamino]-6-aminohexanoic acid | [4] |

Lysopine Biosynthesis Pathway

Lysopine is synthesized in plant cells transformed by *Agrobacterium tumefaciens*. The bacterium transfers a segment of its Ti plasmid, known as T-DNA, into the plant genome. This T-DNA carries the gene for **lysopine** dehydrogenase (LOD), the enzyme responsible for **lysopine** synthesis. The biosynthesis is a reductive condensation reaction between L-lysine and pyruvate.^[5]



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